

# An In-depth Technical Guide to 2-Mercapto-5-methylpyridine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Mercapto-5-methylpyridine

Cat. No.: B098678

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## Abstract

This technical guide provides a comprehensive overview of **2-Mercapto-5-methylpyridine** (CAS No. 18368-58-6), a versatile heterocyclic compound with significant applications in pharmaceutical development, agrochemicals, and materials science. This document details its chemical and physical properties, provides a thorough experimental protocol for its synthesis, and explores its reactivity and potential as a building block in the creation of novel molecules. Particular emphasis is placed on its role as an intermediate in the synthesis of pharmaceuticals, especially those targeting neurological disorders.

## Chemical and Physical Properties

**2-Mercapto-5-methylpyridine** is a pyridine derivative containing a thiol group, which imparts it with notable nucleophilic properties. This reactivity is central to its utility in various chemical syntheses. The key physical and chemical properties are summarized in the tables below for easy reference.

Table 1: General Properties of **2-Mercapto-5-methylpyridine**

Property	Value	Reference
CAS Number	18368-58-6	[1][2]
Molecular Formula	C <sub>6</sub> H <sub>7</sub> NS	[1][2]
Molecular Weight	125.19 g/mol	[1][2]
Appearance	Not specified in search results	
Odor	Not specified in search results	

Table 2: Physicochemical Data for **2-Mercapto-5-methylpyridine**

Property	Value	Reference
Boiling Point	195.1 °C at 760 mmHg	[2]
Flash Point	71.8 °C	[2]
Density	1.15 g/cm <sup>3</sup>	[2]
Refractive Index	1.619	[2]
Vapor Pressure	0.426 mmHg at 25°C	[2]
Storage Temperature	0-8°C	[1]

## Tautomerism

Like other 2-mercaptopyridines, **2-Mercapto-5-methylpyridine** can exist in tautomeric forms: the thiol and the thione forms. The equilibrium between these two forms is influenced by factors such as solvent polarity and concentration. Generally, the thione form is favored.

Caption: Tautomeric equilibrium of 2-mercaptopyridine.

## Synthesis of 2-Mercapto-5-methylpyridine: An Experimental Protocol

The following protocol is based on a method described in the patent literature for the preparation of 2-mercaptopyridine, which can be adapted for **2-Mercapto-5-methylpyridine** by using the corresponding substituted starting material.

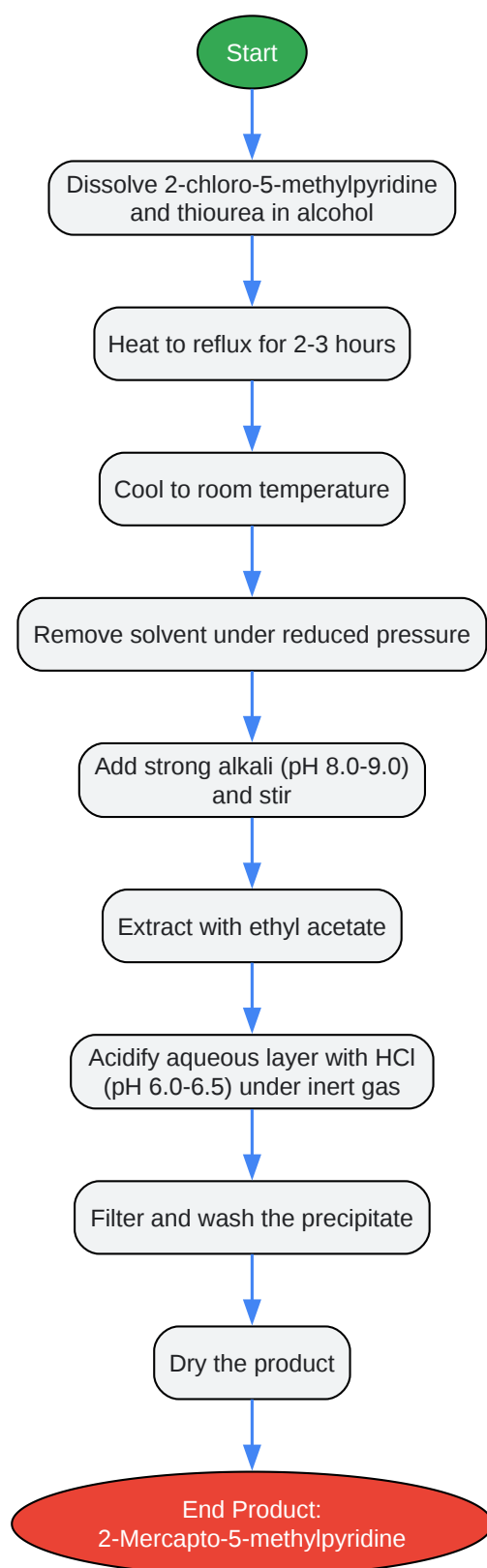
### 3.1. Materials and Reagents

- 2-Chloro-5-methylpyridine
- Thiourea
- Methanol or Ethanol
- Potassium Hydroxide (or Sodium Hydroxide)
- Hydrochloric Acid
- Ethyl Acetate
- Inert Gas (Nitrogen or Argon)
- Standard laboratory glassware and equipment (reflux condenser, stirrer, etc.)

### 3.2. Step-by-Step Procedure

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-chloro-5-methylpyridine and thiourea in an alcohol solvent (methanol or ethanol).
- **Reflux:** Heat the reaction mixture to reflux and maintain for 2-3 hours.
- **Solvent Removal:** After cooling the reaction mixture to room temperature, remove the solvent under reduced pressure.
- **Basification:** To the residue, add a 15-20 wt.% aqueous solution of a strong alkali (e.g., potassium hydroxide) to adjust the pH to 8.0-9.0. Stir the mixture at room temperature for 15-20 minutes.

- Extraction: Extract the mixture with ethyl acetate to remove any unreacted 2-chloro-5-methylpyridine.
- Acidification and Precipitation: Under the protection of an inert gas, acidify the aqueous layer with a 15-20 wt.% aqueous solution of hydrochloric acid to a pH of 6.0-6.5. This will precipitate the product.
- Isolation and Drying: Collect the precipitate by suction filtration and wash the filter cake with water. Dry the product to a constant weight to obtain **2-Mercapto-5-methylpyridine**.



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Caption: Workflow for the synthesis of **2-Mercapto-5-methylpyridine**.

## Reactivity and Applications

### 4.1. Nucleophilic Character and Metal Chelation

The thiol group in **2-Mercapto-5-methylpyridine** confers strong nucleophilic properties to the molecule. This makes it an effective reagent in reactions involving metal chelation. It can form stable complexes with various transition metals, a property that is highly valuable in coordination chemistry and catalysis.<sup>[1]</sup>

### 4.2. Pharmaceutical Development

**2-Mercapto-5-methylpyridine** serves as a key intermediate in the synthesis of a range of pharmaceuticals. It is particularly noted for its application as a building block in the development of therapeutic agents targeting neurological disorders, where it contributes to enhancing drug efficacy and specificity.<sup>[1]</sup>

### 4.3. Agrochemicals

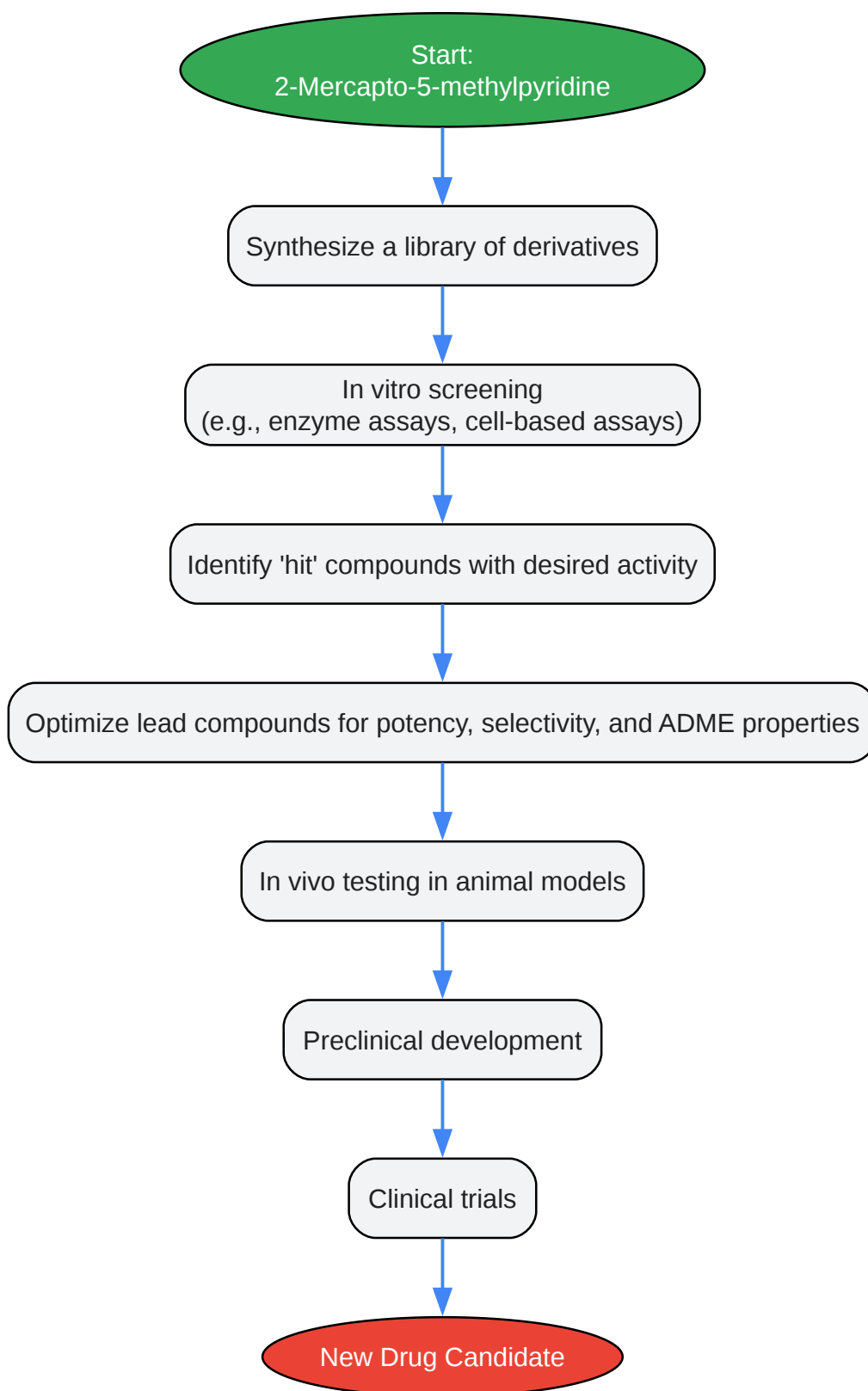
In the agricultural sector, this compound is utilized in the formulation of agrochemicals. It acts as a fungicide and pesticide, aiding in the protection of crops from various diseases.<sup>[1]</sup>

### 4.4. Materials Science

The ability of **2-Mercapto-5-methylpyridine** to form stable metal complexes also extends its utility to materials science. It can be used in the development of specialized materials, including polymers and coatings.<sup>[1]</sup>

## Logical Workflow for Drug Discovery Application

While specific signaling pathways involving **2-Mercapto-5-methylpyridine** are not detailed in the available literature, a general workflow for its application in drug discovery can be conceptualized. This involves using the compound as a scaffold to generate a library of derivatives, which are then screened for biological activity.



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Caption: A generalized workflow for the application of **2-Mercapto-5-methylpyridine** in drug discovery.

## Safety and Handling

Detailed safety and handling information should be obtained from the Safety Data Sheet (SDS) provided by the supplier. General precautions include working in a well-ventilated area, using appropriate personal protective equipment (gloves, safety glasses), and avoiding inhalation, ingestion, and skin contact. Store the compound at the recommended temperature of 0-8°C.[1]

## Conclusion

**2-Mercapto-5-methylpyridine** is a valuable and versatile chemical intermediate with a broad spectrum of applications. Its unique combination of a pyridine ring and a thiol group provides a reactive scaffold for the synthesis of complex molecules in the pharmaceutical, agrochemical, and materials science industries. The synthetic protocol provided herein offers a clear pathway to its preparation, enabling further research and development into its potential uses. As research continues, it is likely that more specific applications and biological targets for this compound and its derivatives will be identified, further solidifying its importance in chemical synthesis and drug discovery.

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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Mercapto-5-methylpyridine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b098678#2-mercapto-5-methylpyridine-cas-number-and-properties\]](https://www.benchchem.com/product/b098678#2-mercapto-5-methylpyridine-cas-number-and-properties)



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